

An In-depth Technical Guide on the Chirality of (1S,2S)-2-Methoxycyclohexanol

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Compound of Interest

Compound Name: (1S,2S)-2-Methoxycyclohexanol

Cat. No.: B1148471

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Introduction

(1S,2S)-2-Methoxycyclohexanol is a chiral organic compound that serves as a crucial building block and intermediate in various fields, most notably in the pharmaceutical and agrochemical industries.[1][2] Its stereospecific structure is fundamental to its utility, enabling the synthesis of complex, enantiomerically pure molecules.[1] This guide provides a detailed examination of the chirality of **(1S,2S)-2-Methoxycyclohexanol**, its physicochemical properties, synthesis, and applications, with a focus on experimental and technical data relevant to researchers and professionals in drug development.

Chirality of (1S,2S)-2-Methoxycyclohexanol

The chirality of **(1S,2S)-2-Methoxycyclohexanol** arises from the presence of two stereocenters on the cyclohexane ring. These are the carbon atoms bonded to the hydroxyl (-OH) group and the methoxy (-OCH₃) group. The specific spatial arrangement of these substituents, designated as (1S,2S) according to the Cahn-Ingold-Prelog (CIP) priority rules, defines its unique three-dimensional structure and its non-superimposable mirror image, the (1R,2R)-enantiomer.

The "trans" configuration, where the hydroxyl and methoxy groups are on opposite faces of the cyclohexane ring, is a key feature of this molecule.[3][4] This specific stereochemistry is critical for its role as a chiral auxiliary and in stereoselective synthesis, where it influences the stereochemical outcome of reactions to produce a desired enantiomer of the target molecule.

[2]

Physicochemical Properties

A summary of the key physicochemical properties of **(1S,2S)-2-Methoxycyclohexanol** is presented in the table below.

Property	Value
Molecular Formula	C7H14O2[1][2][3]
Molecular Weight	130.18 g/mol [1][2][3]
CAS Number	134108-92-2[1][2][3]
IUPAC Name	(1S,2S)-2-methoxycyclohexan-1-ol[2]
Appearance	Colorless liquid[5]
Boiling Point	195 °C[1]
Density	1.015 g/cm ³ [1]
Refractive Index	1.4595[1]
Storage Temperature	2-8 °C[1]

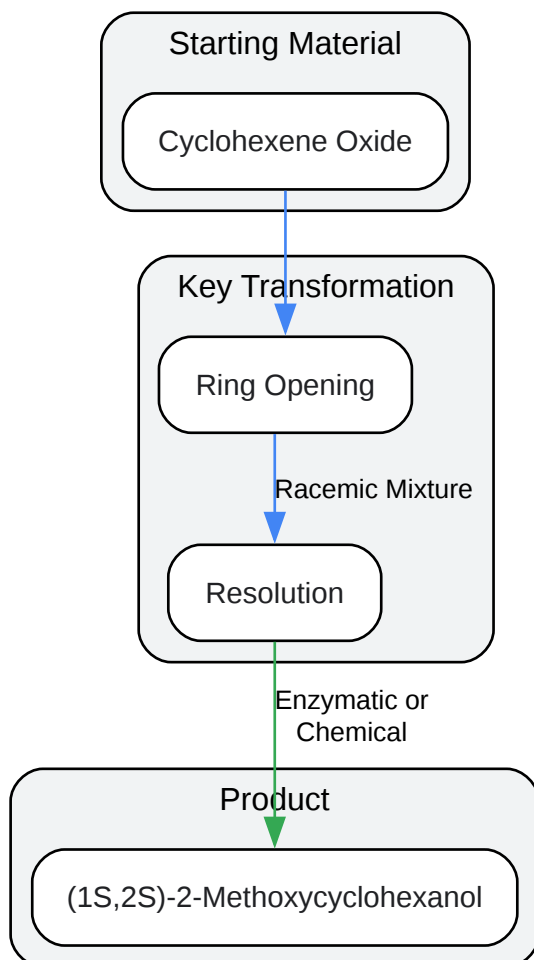
Synthesis and Stereocontrol

The synthesis of enantiomerically pure **(1S,2S)-2-Methoxycyclohexanol** is a critical process for its application in stereoselective synthesis. Methods often involve the stereoselective reduction of a corresponding ketone or the resolution of a racemic mixture. One notable application is its role as a key chiral intermediate in the synthesis of tricyclic β -lactam antibiotics.[2][6]

Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for obtaining enantiomerically pure **(1S,2S)-2-Methoxycyclohexanol**.

Generalized Synthetic Workflow for (1S,2S)-2-Methoxycyclohexanol



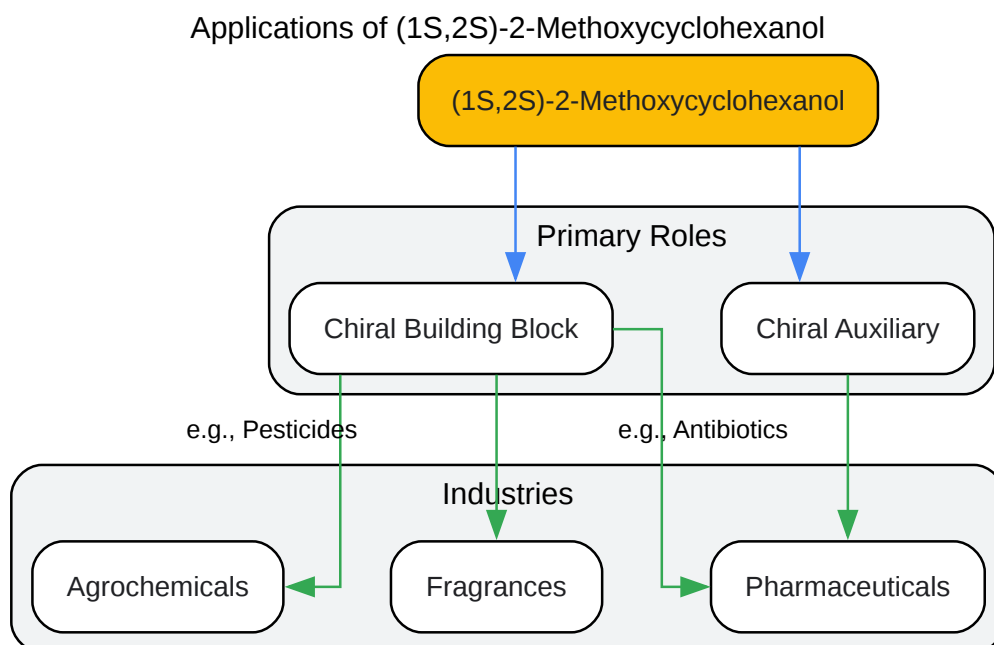
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Caption: Generalized workflow for the synthesis of **(1S,2S)-2-Methoxycyclohexanol**.

Applications in Drug Development and Organic Synthesis

The well-defined stereochemistry of **(1S,2S)-2-Methoxycyclohexanol** makes it a valuable chiral building block in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its primary applications are detailed below.

Logical Relationship of Applications



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